Structure-Activity Relationship (SAR) of Morpholino-Substituted Purine Nucleosides

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Compound of Interest

Compound Name:	*6-(4-Morpholino)-9-(b-D-ribofuranosyl)-9H-purine*
CAS No.:	*52940-48-4*
Cat. No.:	*B3053309*

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Technical Guide for Drug Discovery & Development

Executive Summary & Chemical Space

Morpholino-substituted purines represent a privileged scaffold in medicinal chemistry, bridging the gap between classic nucleoside antimetabolites and kinase-targeted small molecules. The incorporation of a morpholine ring—typically at the C6 or C2 position of the purine base, or occasionally replacing the ribose sugar itself—imparts unique physicochemical properties:

- Solubility & Pharmacokinetics: The ether oxygen of the morpholine lowers logP compared to piperidine analogs, enhancing water solubility and bioavailability.
- H-Bonding Potential: The morpholine oxygen acts as a weak hydrogen bond acceptor, often interacting with the hinge region of kinases (e.g., PI3K, mTOR) or specific residues in viral polymerases.
- Metabolic Stability: The morpholine ring is generally resistant to oxidative metabolism compared to open-chain alkyl amines.

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This guide dissects the SAR of three primary subclasses:

- C6-Morpholino Purine Nucleosides: Adenosine receptor antagonists and kinase inhibitors.
- N9-Sulfonyl-6-Morpholino Purines: Non-glycosidic base analogs with potent apoptotic activity.
- Morpholino-Sugar Nucleosides: Antiviral agents where the ribose is replaced or modified into a morpholine scaffold.

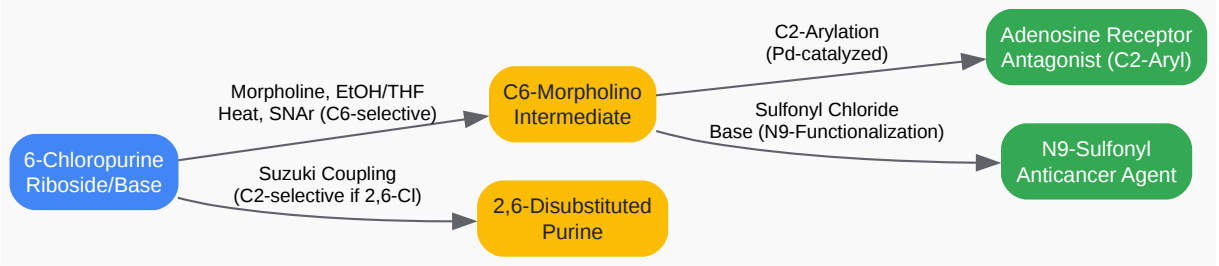
Chemical Synthesis & Strategic Derivatization

The construction of these scaffolds relies on regioselective nucleophilic aromatic substitution (

) and metal-catalyzed cross-couplings.

General Synthetic Workflow

The most common route utilizes 6-chloropurine ribosides or 2,6-dichloropurine as the electrophilic core.



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Figure 1: Divergent synthetic pathways for accessing C6-morpholino purine libraries.

Critical Synthetic Considerations

- Regioselectivity (C6 vs C2): In 2,6-dichloropurine, the C6 position is significantly more electrophilic. Nucleophilic attack by morpholine occurs exclusively at C6 at room temperature. Higher temperatures or Pd-catalysis are required to functionalize C2.

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- N9-Alkylation vs. Glycosylation:
  - Glycosylation: Vorbrüggen conditions (BSA, TMSOTf) are standard for attaching ribose/deoxyribose.
  - Sulfonylation:[1][2][3] Reaction with arylsulfonyl chlorides in acetone/KOH yields N9-sulfonyl derivatives, which are stable prodrug-like structures that release the active base intracellularly or act via the sulfonamide moiety.

Structure-Activity Relationship (SAR) Analysis

Scaffold A: C6-Morpholino Purine Nucleosides (Kinase & Receptor Targets)

This class retains the N9-sugar (or mimic) and places the morpholine at C6.

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Position	Modification	SAR Impact & Biological Outcome
C6 (Purine)	Morpholine	Optimal. Mimics the ATP phosphate-binding interaction in PI3K/mTOR. The oxygen atom is critical for H-bonding with the hinge region (e.g., Val851 in PI3Kα).
Piperazine	Increases solubility but often reduces potency due to lack of the ether oxygen H-bond acceptor.	
Dimethylamino	Reduces potency; loses the specific "clamp" effect of the cyclic ether.	
C2 (Purine)	Hydrogen	Baseline activity.
Aryl / Heteroaryl	Selectivity Switch. Introduction of electron-rich aryls (e.g., dimethoxyphenyl) at C2 shifts selectivity toward Adenosine A3 receptors. Bulky groups here can also induce isoform selectivity in PI3K inhibitors.	
N9 (Sugar)	Ribose	Agonist/Antagonist activity at Adenosine receptors. High metabolic liability (adenosine deaminase).
Sulfonyl / Alkyl	Anticancer. N9-trans-styrylsulfonyl groups create "base analogs" that trap the compound in the cytoplasm or nucleus, inducing DNA damage or interfering with	

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tubulin (if mimicking colchicine binding).

Scaffold B: N9-Sulfonyl-6-Morpholino Purines (Apoptosis Inducers)

These compounds lack a sugar moiety, replacing it with a sulfonyl pharmacophore.

- Pharmacophore: The trans-β-styrylsulfonyl group at N9 is the driver of cytotoxicity.[3]
- Mechanism: These compounds do not act as classic antimetabolites. Instead, they downregulate Bcl-2 (anti-apoptotic) and upregulate Bax and Caspase-3 (pro-apoptotic).
- C6 Influence: The morpholine ring at C6 is essential for cellular uptake and balancing the lipophilicity of the sulfonyl group. Replacing morpholine with a primary amine (

) changes the mechanism to mitochondrial pathway activation, whereas the morpholine derivative often engages the Akt/HIF-1α signaling axis.

Scaffold C: Morpholino-Sugar Analogs (Antivirals)

Here, the purine base is standard (or modified), but the ribose sugar is replaced by a morpholine ring (similar to Phosphorodiamidate Morpholino Oligomers - PMOs).

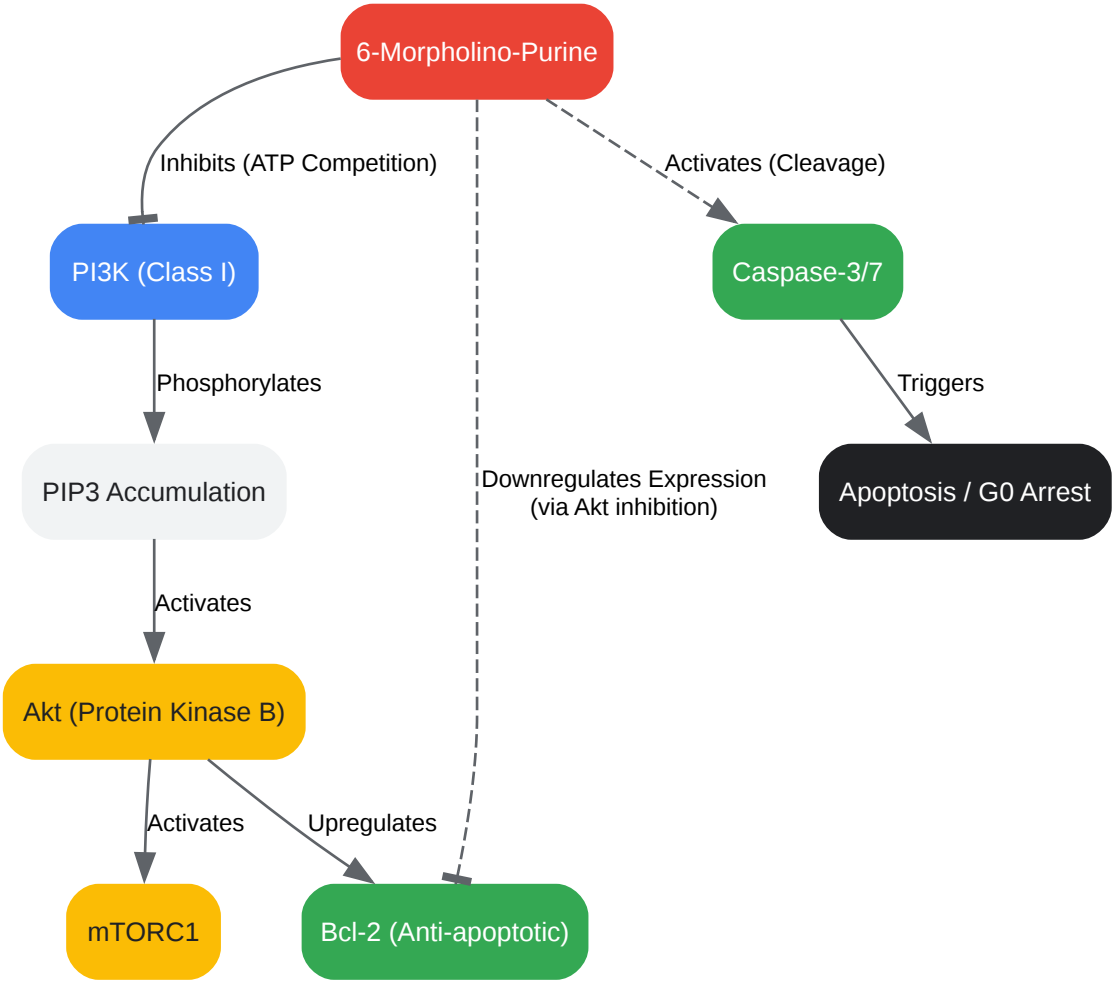
- Target: Viral Coat Proteins (e.g., PMMoV).[4][5]
- SAR Trend: The morpholine sugar mimic provides resistance to nucleases and glycosidases.
- Key Interaction: The morpholine nitrogen can be sulfonated.[1][2][3][5][6] A sulfonamide linker on the morpholine nitrogen (sugar position) targeting Tyr13 of viral coat proteins inhibits Liquid-Liquid Phase Separation (LLPS), a novel antiviral mechanism.[4]

Mechanistic Visualization

Anticancer Signaling Pathway (PI3K/Akt & Apoptosis)

The 6-morpholino purines primarily intersect with the PI3K/Akt pathway.

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Figure 2: Mechanistic impact of 6-morpholino purines on the PI3K/Akt survival pathway and apoptotic induction.

Experimental Protocols

Synthesis of 6-Morpholino-9-(trans-styrylsulfonyl)purine

Objective: Synthesize a representative anticancer N9-sulfonyl purine.

Reagents:

- 6-Chloropurine (1.0 eq)
- trans-β-Styrenesulfonyl chloride (1.1 eq)

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- Morpholine (3.0 eq)
- Acetone,

  (aq)

Protocol:

- Sulfonylation: Dissolve 6-chloropurine (1.54 g, 10 mmol) in acetone (50 mL). Add

  solution (1.66 g in 10 mL water).
- Cool to 0°C. Dropwise add trans-β-styrenesulfonyl chloride (11 mmol) in acetone.
- Stir at 0°C for 2 hours, then room temperature (RT) for 4 hours. Monitor by TLC (Hexane:EtOAc 1:1).
- Isolation 1: Evaporate acetone. Extract with DCM, wash with brine, dry over

  . Isolate 6-chloro-9-(styrylsulfonyl)purine.
- Substitution: Dissolve the intermediate in EtOH (20 mL). Add morpholine (30 mmol).
- Reflux: Heat to reflux for 2 hours. The C6-Cl is displaced by morpholine.[1][2][3]
- Purification: Cool to RT. The product often precipitates. Filter and recrystallize from EtOH/Water.
- Validation:

  NMR should show morpholine peaks (

  3.7-4.3 ppm) and trans-alkene doublets (

  7.2-7.8 ppm,

  Hz).

Antiproliferative Assay (MTT)

Objective: Determine

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against K562 (Leukemia) cells.

- Seeding: Seed K562 cells at

  cells/well in 96-well plates (RPMI-1640 medium).

- Treatment: Add test compounds (dissolved in DMSO) at serial dilutions (0.1

  M to 100

  M). Include DMSO control (<0.5%).

- Incubation: Incubate for 72 hours at 37°C, 5%

  .

- Development: Add 20

  L MTT reagent (5 mg/mL). Incubate 4 hours.

- Lysis: Remove supernatant (carefully) or add SDS solubilization buffer. Dissolve formazan crystals.

- Read: Measure absorbance at 570 nm. Calculate

  using non-linear regression (GraphPad Prism).

Key Case Studies & Data Summary

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Compound ID	Structure Type	Target	Activity (/)	Key SAR Feature
Compound 17	N9-Styrylsulfonyl-6-Morpholino	K562 Leukemia		Trans-styryl group essential for potency; cis-isomer inactive.
MRS-1220	C6-Morpholino-9-Riboside	A3 Adenosine Receptor		C2-aryl substitution confers high A3 vs A1 selectivity.
ZSTK474	Morpholino-Triazine (Analog)	PI3K (Pan)		Morpholine oxygen H-bonds to Val851 (hinge). Demonstrates the power of the morpholine pharmacophore.
C1-Sulfonamide	Morpholino-Sugar Purine	PMMoV (Plant Virus)		Sulfonamide on morpholine sugar targets viral LLPS.

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